

Personal protective equipment for handling 5-Sulfoisophthalic acid

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Compound of Interest

Compound Name: 5-Sulfoisophthalic acid

Cat. No.: B1211118

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Essential Safety and Handling Guide for 5-Sulfoisophthalic Acid

This guide provides crucial safety and logistical information for the handling and disposal of **5-Sulfoisophthalic acid**, tailored for researchers, scientists, and drug development professionals. The following procedural steps and data are designed to ensure safe laboratory practices.

Hazard Identification and Personal Protective Equipment (PPE)

5-Sulfoisophthalic acid is classified as a hazardous chemical that can cause skin irritation, serious eye irritation, and respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#) It is imperative to use appropriate personal protective equipment (PPE) to minimize exposure.

Recommended Personal Protective Equipment:

PPE Category	Specification	Standard
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.	EN166 (EU) or OSHA 29 CFR 1910.133 (US)[4]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber), and appropriate protective clothing to prevent skin exposure.[4]	EN 374 (EU)
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 dust mask) if exposure limits are exceeded or if irritation is experienced.[1]	EN 149 (EU) or OSHA 29 CFR 1910.134 (US)[4]

Quantitative Data

The following table summarizes the key quantitative data for **5-Sulfoisophthalic acid** and its monosodium salt.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₆ O ₇ S (acid), C ₈ H ₅ NaO ₇ S (monosodium salt)	[3]
Molecular Weight	268.18 g/mol (monosodium salt)	
Appearance	White solid/powder	[1][4]
Melting Point	373 - 375 °C / 703.4 - 707 °F	[1]
pH	1.1 (30% solution)	[1]
Hazard Classifications	Skin Irritant 2, Eye Irritant 2, STOT SE 3	

Operational Plan: Handling 5-Sulfoisophthalic Acid

This section provides a step-by-step protocol for the safe handling of **5-Sulfoisophthalic acid** in a laboratory setting.

Preparation and Engineering Controls

- Ventilation: Always handle **5-Sulfoisophthalic acid** in a well-ventilated area.[\[4\]](#) Use a chemical fume hood if available.
- Emergency Equipment: Ensure that an eyewash station and a safety shower are in close proximity to the workstation.[\[1\]](#)
- PPE Donning: Before handling the chemical, put on all required PPE as specified in the table above.

Handling the Chemical

- Avoid Dust Formation: Handle the solid material carefully to avoid generating dust.[\[1\]](#)
- Avoid Contact: Prevent contact with skin, eyes, and clothing.[\[4\]](#)
- Weighing: If weighing the powder, do so in a ventilated enclosure or a fume hood.
- Solution Preparation: When preparing solutions, slowly add the solid to the solvent to avoid splashing.
- Incompatible Materials: Keep away from oxidizing agents.[\[1\]](#)

Storage

- Container: Store in a tightly closed container.[\[4\]](#)
- Conditions: Keep in a dry, cool, and well-ventilated place.[\[1\]](#)[\[4\]](#)

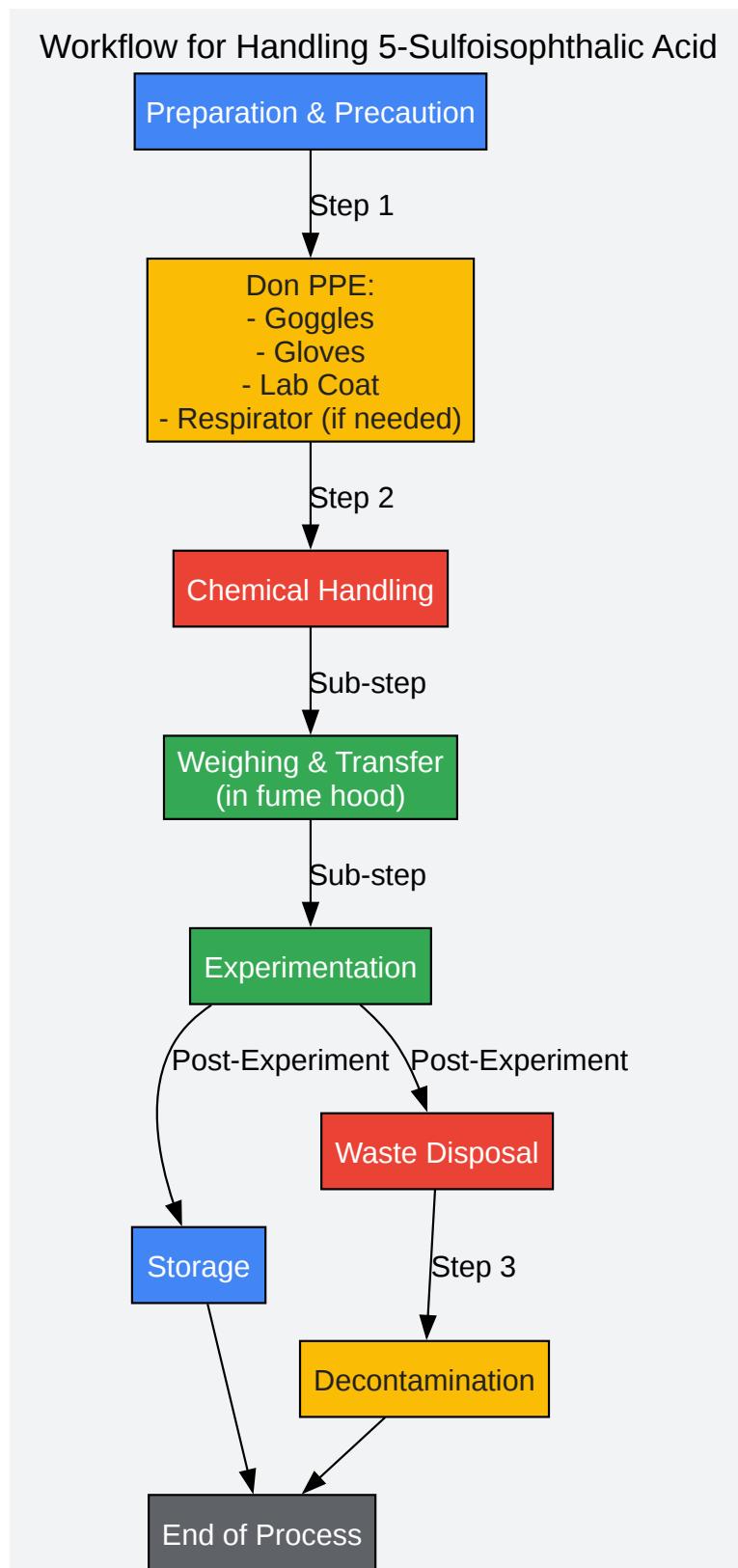
Disposal Plan

Proper disposal of **5-Sulfoisophthalic acid** and its containers is crucial to prevent environmental contamination and ensure safety.

- Waste Chemical: Dispose of waste **5-Sulfoisophthalic acid** at an approved waste disposal plant.[\[1\]](#) Follow all federal, state, and local regulations for chemical waste disposal.
- Contaminated Packaging: Dispose of the container in accordance with licensed disposal contractors.
- Spill Cleanup: In case of a spill, sweep up the solid material and place it into a suitable, labeled container for disposal.[\[3\]](#)[\[4\]](#) Avoid creating dust.

Experimental Workflow Visualization

The following diagram illustrates the standard workflow for handling **5-Sulfoisophthalic acid** in a laboratory setting, from preparation to disposal.



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Caption: A flowchart illustrating the key stages of safely handling **5-Sulfoisophthalic acid**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 5-Sulfoisophthalic acid]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1211118#personal-protective-equipment-for-handling-5-sulfoisophthalic-acid\]](https://www.benchchem.com/product/b1211118#personal-protective-equipment-for-handling-5-sulfoisophthalic-acid)

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